

# iodine tribromide storage conditions stability

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## Compound Focus: Iodine tribromide

CAS No.: 7789-58-4

Cat. No.: S1910029

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## Key Property and Storage Data

The table below summarizes the fundamental data for **iodine tribromide**, which forms the basis for its storage and handling guidelines.

Property	Specification / Value	Source / Context
CAS Number	7789-58-4	[1] [2]
Molecular Formula	Br <sub>3</sub> I	[1] [2]
Molecular Weight	366.62 g/mol	[1]
Density	3.41 g/mL at 20°C	[1] [2]
Recommended Storage Temp.	2-8°C	[1] [2]

## Safety and Handling Information

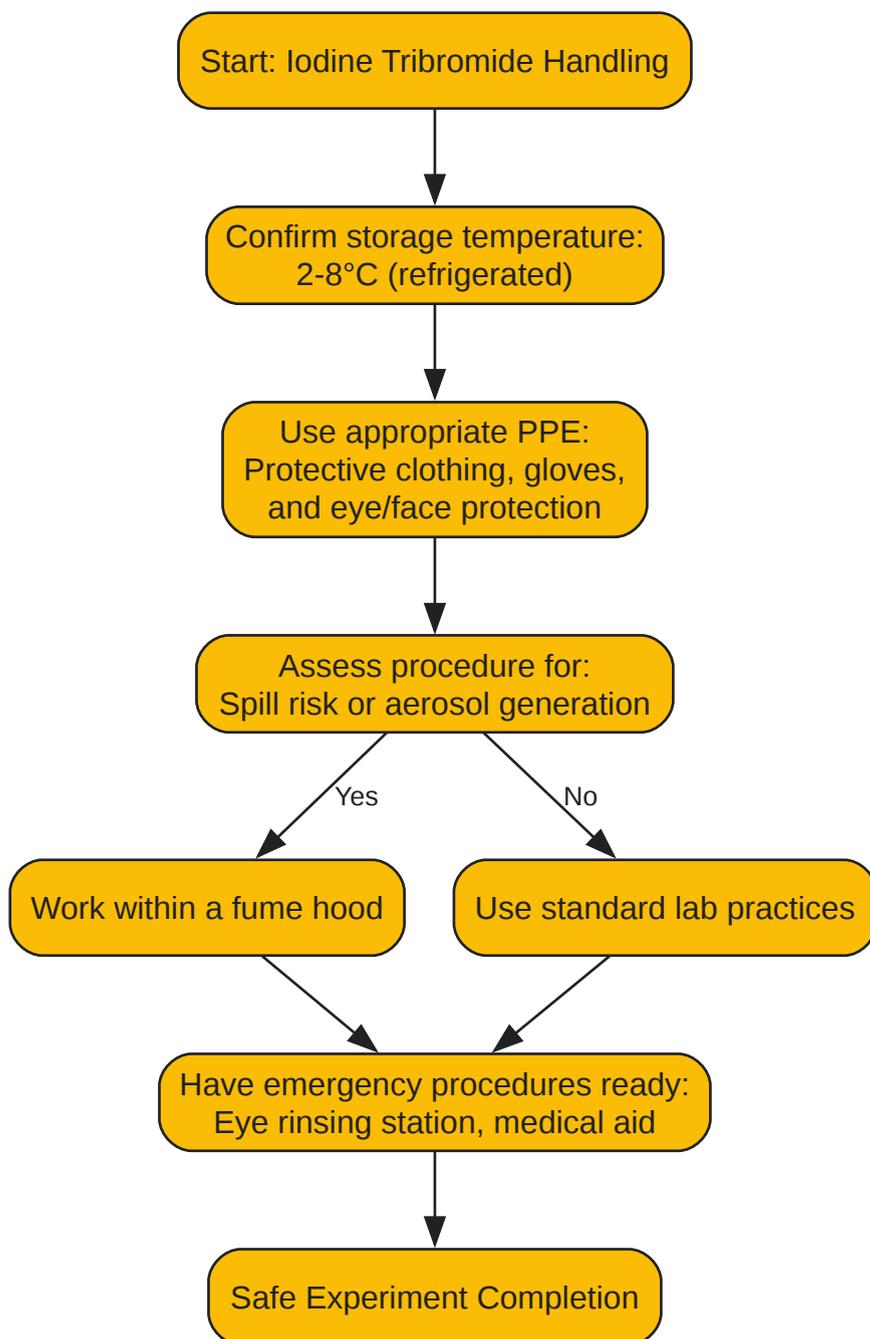
Handling **iodine tribromide** requires careful attention to safety due to its corrosive nature.

- Hazard Codes:** The compound is labeled with hazard code **C**, which stands for **Corrosive** [2].
- Risk and Safety Phrases:**

- **R34:** Causes burns [2].
- **S26:** In case of contact with eyes, rinse immediately with plenty of water and seek medical advice [2].
- **S36/37/39:** Wear suitable protective clothing, gloves, and eye/face protection [2].
- **S45:** In case of accident or if you feel unwell, seek medical advice immediately (show the label where possible) [2].
- **Shipping Information:** It is classified under **UN 3264** (Corrosive solid, acidic, inorganic), **Packing Group II** [2].

## Storage and Handling Guide

The following workflow outlines the critical decision points for the safe storage and handling of **iodine tribromide** in a laboratory setting.



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## Frequently Asked Questions (FAQ)

**Q1: Why must iodine tribromide be stored at 2-8°C?** Storing it in a refrigerator is crucial for maintaining its chemical stability. While the exact decomposition products are not listed in the search results, cool

temperatures generally slow down decomposition reactions and prevent the compound from reacting with atmospheric moisture, ensuring its purity and effectiveness for experimental use.

**Q2: What is the first thing I should do if I get iodine tribromide on my skin?** The safety data (S26, S45) indicates that immediate medical advice is necessary [2]. The specific first-aid measure referenced is to immediately rinse the eyes with plenty of water for eye contact and seek medical help. For skin contact, it is prudent to immediately remove contaminated clothing and rinse the skin with plenty of water for 15-20 minutes while seeking medical attention.

**Q3: What type of container is best for storing iodine tribromide?** The search results do not specify the container material. However, given its corrosive nature (C code, R34 phrase) and density of 3.41 g/mL, a robust, chemically resistant container is essential. Glass (such as amber glass to protect from light) or specific corrosive-resistant polymers are likely suitable. The container must be tightly sealed to prevent moisture absorption or the release of bromine vapors.

## Troubleshooting Common Scenarios

- **Scenario: The compound has darkened or formed a crystalline solid in the bottle.**
  - **Possible Cause & Action:** This could be a sign of decomposition or absorption of moisture. **Do not use.** The compound should be considered compromised and disposed of properly according to your institution's hazardous waste protocols for corrosive and halogenated compounds.
- **Scenario: You notice a strong, pungent odor upon opening the container.**
  - **Possible Cause & Action:** This indicates the possible release of bromine vapor, which is hazardous. Immediately close the container if safe to do so, increase ventilation (e.g., ensure the fume hood sash is fully down), and assess the situation. Use appropriate respiratory protection if the odor is pervasive.

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## References

1. IODINE TRIBROMIDE | 7789-58-4 [chemicalbook.com]
2. | CAS#:7789-58-4 | Chemsrvc iodine tribromide [chemsrc.com]

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